

# Vat Blue 6 CAS number 130-20-1 chemical properties

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## Compound of Interest

Compound Name: **Vat Blue 6**

Cat. No.: **B7773079**

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An In-Depth Technical Guide to the Chemical Properties of **Vat Blue 6** (CAS 130-20-1)

## Introduction

**Vat Blue 6**, identified by the CAS number 130-20-1, is a synthetic organic compound belonging to the anthraquinone class of vat dyes.<sup>[1][2]</sup> Also known under names such as Vat Blue BC, Indanthrone, and C.I. 69825, it is recognized for its brilliant blue color and excellent fastness properties.<sup>[1][3][4]</sup> Its primary application lies in the dyeing and printing of cellulosic fibers like cotton and viscose, as well as in the formulation of organic pigments for inks and paints. The dye is applied through a vatting process, which involves its reduction to a water-soluble leuco form for fiber impregnation, followed by oxidation to regenerate the insoluble, vibrant blue pigment within the fiber. This guide provides a detailed overview of its chemical and physical properties, experimental characterization protocols, and the fundamental dyeing process.

## Chemical and Physical Properties

The key physicochemical properties of **Vat Blue 6** are summarized below. These properties are crucial for understanding its application, handling, and stability.

Property	Value	Source(s)
CAS Number	130-20-1	
Molecular Formula	<chem>C28H12Cl2N2O4</chem>	
Molecular Weight	511.31 g/mol	
Appearance	Aquamarine blue or blue-green powder.	
Solubility	Insoluble in water, acetone, ethanol, and toluene. Slightly soluble in hot chloroform, o-chlorophenol, and hot pyridine.	
Behavior in Acid	In concentrated sulfuric acid, it appears brown and turns blue upon dilution. The acid reduction leuco form is reddish-blue.	
Leuco Body Color	The alkaline-reduced leuco body is green-blue.	
Boiling Point	Not applicable; decomposes at high temperatures.	
Melting Point	Data not available.	
Chemical Stability	Stable under normal temperatures and pressures.	
Incompatibilities	Strong oxidizing and reducing agents.	

## Experimental Protocols

Detailed experimental data for **Vat Blue 6** is not extensively published. However, the following sections describe standard methodologies for the spectroscopic analysis of complex vat dyes, which are applicable for its characterization.

## UV-Visible (UV-Vis) Spectroscopy

This protocol determines the dye's absorption spectrum and its maximum absorption wavelength ( $\lambda_{\text{max}}$ ), which is fundamental to its color properties.

- Objective: To measure the absorption spectrum of **Vat Blue 6** in a suitable solvent.
- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Sample Preparation:
  - Due to its insolubility in common solvents, a strong acid like concentrated sulfuric acid is required for dissolution.
  - Carefully prepare a dilute stock solution of **Vat Blue 6** in the chosen solvent.
  - Create a series of dilutions from the stock solution to find a concentration that yields an absorbance reading between 0.1 and 1.0 at the  $\lambda_{\text{max}}$ .
- Methodology:
  - Record a baseline spectrum using a cuvette filled with the pure solvent.
  - Fill a matched cuvette with the prepared dye solution.
  - Scan the sample across a wavelength range (e.g., 200-800 nm) to record the absorption spectrum.
  - Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). For anthraquinone dyes, characteristic absorptions arise from the extensive conjugated  $\pi$ -electron system.

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the **Vat Blue 6** molecule, confirming its chemical structure.

- Objective: To obtain the infrared absorption spectrum and identify key functional groups.

- Instrumentation: An FTIR spectrometer, typically equipped with an Attenuated Total Reflectance (ATR) accessory.
- Sample Preparation:
  - Ensure the **Vat Blue 6** sample is a fine, dry powder.
  - For the KBr pellet method, mix a small amount of the dye with dry potassium bromide (KBr) and press it into a transparent pellet.
  - For ATR-FTIR, no special preparation is needed beyond placing the powder on the ATR crystal.
- Methodology (ATR-FTIR):
  - Record a background spectrum of the clean, empty ATR crystal.
  - Place a small amount of the **Vat Blue 6** powder onto the crystal, ensuring good contact.
  - Collect the sample spectrum, typically by co-adding 16 to 32 scans at a resolution of 4  $\text{cm}^{-1}$ .
  - Analyze the resulting spectrum for characteristic absorption bands, such as C=O (carbonyl) stretches from the quinone groups, C=C stretches from the aromatic rings, and C-N and C-Cl bonds.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the molecular structure, but its application to insoluble vat dyes is challenging.

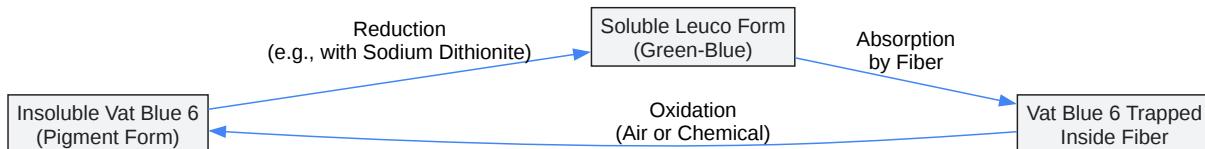
- Objective: To elucidate the carbon-hydrogen framework of the molecule.
- Challenges: The primary difficulty is the insolubility of **Vat Blue 6**. Specialized, and often harsh, solvents like deuterated sulfuric acid may be required to achieve dissolution without causing degradation.
- Instrumentation: A high-field NMR spectrometer.

- Methodology:
  - Dissolve the sample in a suitable deuterated solvent.
  - Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
  - The  $^1\text{H}$  NMR spectrum is expected to show complex signals in the aromatic region (typically 7.0-9.0 ppm).
  - The  $^{13}\text{C}$  NMR spectrum would show signals for aromatic carbons (110-150 ppm) and the characteristic carbonyl carbons of the quinone groups at a downfield shift (>180 ppm).

## Visualizations

### Vat Dyeing Process

The core logical relationship for the application of **Vat Blue 6** is the vat dyeing process. This involves converting the insoluble pigment into a soluble form that can penetrate textile fibers, after which it is reverted to its insoluble state.

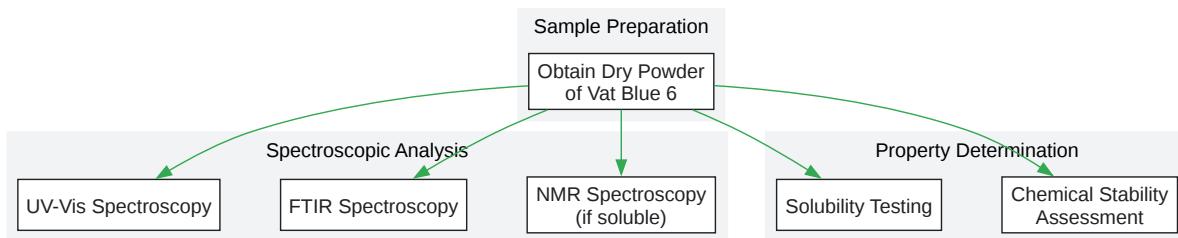


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*The Vat Dyeing Process for **Vat Blue 6**.*

## General Experimental Workflow for Dye Characterization

The following diagram illustrates a typical workflow for the chemical and physical characterization of a dye like **Vat Blue 6**.



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### Workflow for Characterizing **Vat Blue 6**.

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